

Application Notes and Protocols: Dimezone S Solution Preparation

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Compound of Interest

Compound Name: *Dimezone*

CAS No.: *2654-58-2*

Cat. No.: *B1581554*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimezone S, also known as 4-(Hydroxymethyl)-4-methyl-1-phenyl-3-pyrazolidinone, is a compound often utilized in chemical processes requiring a developing agent. While its primary application has historically been in photographic film development as a more stable alternative to Phenidone, its chemical properties may be of interest to researchers in various fields.^{[1][2]} These application notes provide best practices for the preparation of **Dimezone S** solutions in a laboratory setting to ensure consistency and accuracy in experimental workflows.

Physicochemical Properties and Data

A summary of the key quantitative data for **Dimezone S** (CAS: 13047-13-7) is presented in Table 1. This information is crucial for accurate solution preparation and for understanding the compound's behavior in different solvent systems.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₂	[3]
Molecular Weight	206.24 g/mol	[3]
Appearance	Cream to yellow crystalline powder	[3]
Melting Point	122-126 °C	[3]
Water Solubility (20 °C)	7.1 g/L	[3]
pKa	9.09 ± 0.70 (Predicted)	[3]
Storage Temperature	2-8°C	[3]

Best Practices for Dimezone S Solution Preparation

Solvent Selection

The choice of solvent is critical for preparing stable and effective **Dimezone S** solutions. While **Dimezone S** has limited solubility in water (7.1 g/L at 20°C), organic solvents can be used to achieve higher concentrations for stock solutions.[3]

- **Aqueous Solutions:** For low concentration working solutions, deionized or distilled water can be used. Due to its limited solubility, gentle heating and stirring may be required to facilitate dissolution.
- **Organic Solvents:** For preparing concentrated stock solutions, propylene glycol is a highly recommended solvent.[1][4] Stock solutions of **Dimezone S** in propylene glycol have been reported to be stable for extended periods, even years.[1][4] High-proof ethanol (95-99%) can also be used, though solutions in alcohol or alcohol/water mixtures may be more prone to oxidation over time.[4][5]

Storage and Stability

Proper storage is essential to maintain the integrity of both the solid compound and its solutions.

- Solid **Dimezone S**: Store in a tightly sealed container in a cool (2-8°C), dry, and well-ventilated area, away from light and oxidizing agents.[3]
- Stock Solutions: Aliquot stock solutions into smaller, single-use vials to minimize freeze-thaw cycles and exposure to air. For long-term storage, solutions in propylene glycol are preferable due to their enhanced stability.[1][4] Store stock solutions at -20°C or -80°C for maximum longevity.
- Working Solutions: Aqueous working solutions should be prepared fresh for each experiment to ensure accuracy and avoid degradation.

Experimental Protocols

Preparation of a 100 mM Dimezone S Stock Solution in Propylene Glycol

Materials:

- **Dimezone S** (MW: 206.24 g/mol)
- Propylene Glycol
- Analytical balance
- Spatula
- Weighing paper
- Volumetric flask
- Magnetic stirrer and stir bar
- Serological pipette or micropipettes

Protocol:

- Calculate the required mass of **Dimezone S**:

- For a 100 mM (0.1 M) solution in 10 mL (0.01 L):
- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
- $\text{Mass (g)} = 0.1 \text{ mol/L} \times 206.24 \text{ g/mol} \times 0.01 \text{ L} = 0.20624 \text{ g (or 206.24 mg)}$
- Weighing: Accurately weigh out 206.24 mg of **Dimezone S** powder using an analytical balance.
- Dissolving: Transfer the weighed **Dimezone S** into a 10 mL volumetric flask. Add approximately 7 mL of propylene glycol.
- Mixing: Place a small magnetic stir bar into the flask and place it on a magnetic stirrer. Stir the solution until the **Dimezone S** is completely dissolved. Gentle warming in a water bath may be used to aid dissolution, but avoid excessive heat.
- Final Volume Adjustment: Once fully dissolved, carefully add propylene glycol to the 10 mL mark of the volumetric flask.
- Homogenization and Storage: Cap the flask and invert it several times to ensure the solution is homogeneous. Aliquot the stock solution into cryovials for storage at -20°C or -80°C.

Preparation of a 100 µM Aqueous Working Solution from a 100 mM Stock Solution

Materials:

- 100 mM **Dimezone S** stock solution in propylene glycol
- Deionized or distilled water
- Micropipettes and sterile tips
- Vortex mixer

Protocol:

- Calculate the required volume of stock solution:

- Using the dilution formula $M_1V_1 = M_2V_2$:
- $(100 \text{ mM}) \times V_1 = (0.1 \text{ mM}) \times 10 \text{ mL}$
- $V_1 = (0.1 \text{ mM} \times 10 \text{ mL}) / 100 \text{ mM} = 0.01 \text{ mL (or } 10 \text{ } \mu\text{L)}$
- Dilution: In a suitable container, add 9.99 mL of deionized or distilled water.
- Addition of Stock: Using a micropipette, add 10 μL of the 100 mM **Dimezone S** stock solution to the water.
- Mixing: Vortex the solution thoroughly to ensure complete mixing.
- Use: Use the freshly prepared 100 μM working solution immediately for your experiments.

Workflow and Signaling Pathway Diagrams

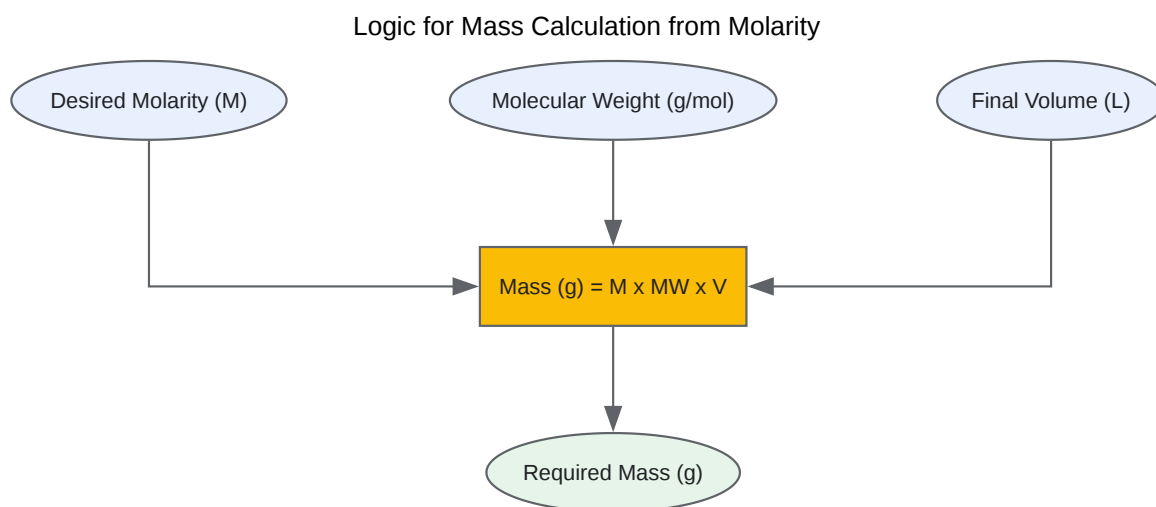
As the primary application of **Dimezone S** is not in drug development, a specific signaling pathway is not applicable. Instead, the following diagram illustrates a logical workflow for the preparation of **Dimezone S** solutions for research applications.



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Caption: Workflow for preparing **Dimezone S** stock and working solutions.

The following diagram illustrates the logical relationship for calculating the required mass of **Dimezone S** for preparing a stock solution of a specific molarity.



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Caption: Logical relationship for calculating the mass of **Dimezone S**.

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